

Amorfrutin A biosynthesis pathway

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Compound Focus: Amorfrutin A

CAS No.: 80489-90-3

Cat. No.: S650709

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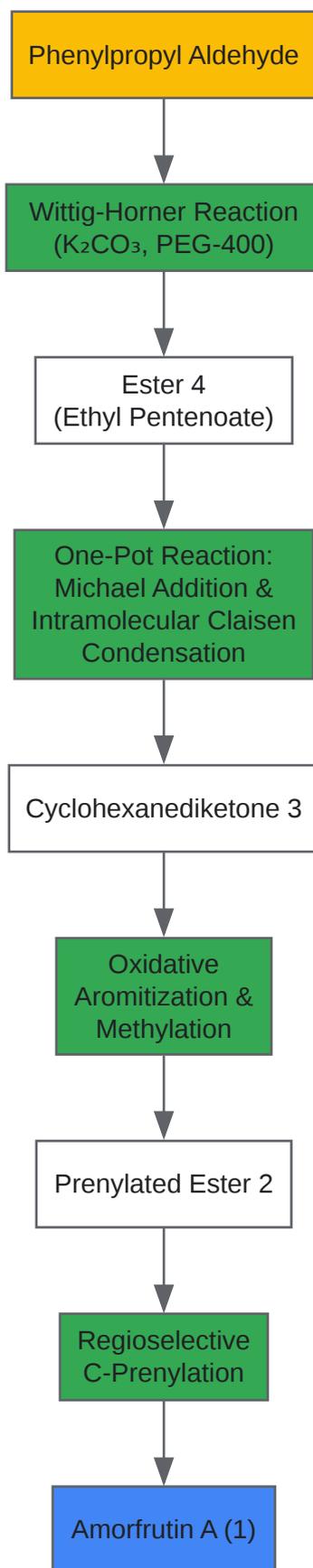
Chemical Synthesis Pathways

The total chemical synthesis of **amorfrutin A** is well-established, offering reliable methods to produce quantities needed for research. The key strategies focus on constructing the core resorcinol ring with its specific prenyl and phenethyl substitutions.

Table 1: Key Methodologies for the Total Synthesis of **Amorfrutin A**

Synthetic Strategy	Key Steps	Overall Yield	Key Advantages
Tandem Michael Addition–Claisen Condensation [1]	1. Wittig–Horner reaction on phenylpropyl aldehyde	27.2%	Concise, efficient, and utilizes commercially available starting materials.
Claisen Rearrangement [2]	1. Synthesis from 3,5-dimethoxybenzaldehyde	38%	Unified approach suitable for also synthesizing amorfrutin C; high overall yield.

The following diagram illustrates the workflow for the tandem Michael addition–Claisen condensation route, which is noted for its efficiency:



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Synthetic route for **amorfrutin A** via tandem reaction [1]

Biological Activities & Molecular Mechanisms

Amorfrutin A exhibits a range of promising biological activities by interacting with specific molecular targets. The quantitative binding data for PPAR γ is summarized below.

Table 2: Documented Biological Activities and Molecular Targets of **Amorfrutin A**

Biological Activity	Primary Molecular Target / Pathway	Key Findings & Experimental Models
Antidiabetic [3]	PPAR γ (K _i = 236 nM)	Functions as a selective PPAR γ modulator (SPPAR γ M). Improves insulin resistance and other metabolic parameters in diet-induced obese and db/db mice without the weight gain side effect associated with full agonists like rosiglitazone.
Neuroprotective [4] [5]	Nrf2/HO-1 Signaling Pathway	In MCAO/R rat models and OGD/R cell models: reduces cerebral infarct volume, improves neurological scores, increases antioxidant enzymes (SOD, GSH-Px), and reduces oxidative stress markers (MDA) and inflammatory cytokines (TNF- α , IL-1 β).
Anti-inflammatory [1] [3]	NF- κ B Pathway	Suppresses TNF- α -triggered expression of inflammatory genes. The anti-inflammatory effects are also linked to its PPAR γ activation.
Antimicrobial [1]	-	Demonstrates narrow-spectrum antimicrobial activity against Gram-positive and acid-fast microorganisms.

Research Applications and Derivatives

The compelling bioactivity profile of **amorfrutin A** has spurred further research into its applications and chemical analogs.

- **Therapeutic Potential:** Recent studies position **amorfrutin A** as a **potential drug candidate for ischemic stroke**, with its effects linked to the modulation of the Nrf2/HO-1 pathway, reducing oxidative stress and inflammation in the brain [4] [5].
- **Structural Analogs:** Research on amorfrutin-type structures has expanded to other plant species, including *Helichrysum umbraculigerum*, and their interactions with related targets like PPAR α are being explored [6] [7]. This suggests a broader chemical and pharmacological space for this compound class.

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